Application Note: High-Efficiency Peptide Coupling of 1-Cyclobutyl-2-methylpropan-1-amine

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Compound of Interest

Compound Name:	*1-Cyclobutyl-2-methylpropan-1-amine*
Cat. No.:	*B13126763*

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Executive Summary

This guide provides validated protocols for utilizing **1-Cyclobutyl-2-methylpropan-1-amine** (CAS: 1270546-26-3) in peptide coupling and medicinal chemistry applications. Structurally characterized by a primary amine flanked by a cyclobutyl ring and an isopropyl group (at the

-position relative to the nitrogen, but attached to the

-carbon), this molecule presents significant steric hindrance.

Standard coupling protocols (EDC/NHS, HBTU) often result in sluggish kinetics, incomplete conversion, or racemization of the carboxylic acid partner. This note details advanced methodologies using HATU, T3P®, and Acid Fluorides to overcome the nucleophilic energy barrier while preserving chiral integrity.

Structural Analysis & Chemical Challenges

Steric Profile

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The target amine, **1-Cyclobutyl-2-methylpropan-1-amine**, possesses an

-chiral center substituted with two bulky aliphatic groups:

- Group A: Cyclobutyl (rigid, lipophilic ring).
- Group B: Isopropyl (via the 2-methylpropyl chain structure).

Implication: The steric bulk creates a "congested cone" around the nitrogen nucleophile. During the tetrahedral intermediate formation (the rate-determining step in many amide couplings), the approach to the activated carbonyl is physically impeded.

The "Racemization Trap"

Because the nucleophilic attack is slow, the activated carboxylic acid (e.g., O-acylisourea or active ester) remains in the reactive state longer. This increases the window for:

- Oxazolone formation: Leading to epimerization of the ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  -carbon of the amino acid component.
- N-acyl urea rearrangement: An irreversible side reaction reducing yield.

Strategic Reagent Selection

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Reagent System	Mechanism	Recommended For	Pros	Cons
HATU / HOAt	Uronium/Aza-benzotriazole	Standard High-Yield	Highest reactivity; HOAt neighbor effect speeds up coupling.	Expensive; Risk of guanidinylation if amine is limited.
T3P® (50% in EtOAc/DMF)	Propylphosphonic Anhydride	Chiral/Epimerization Prone	Lowest racemization rate; Easy aqueous workup.	Slower kinetics than HATU; Requires excess base.
COMU	Uronium (Oxyma-based)	Green/Safety	Safer byproduct (Oxyma) than HOAt; High efficiency.	Less stable in solution than HBTU.
Acid Fluoride (TFFH)	Acyl Fluoride	Extreme Sterics	Smallest electrophile (F-); Penetrates steric shields.	Moisture sensitive; Requires specific handling.

Experimental Protocols

Protocol A: The "Gold Standard" (HATU/HOAt)

Best for: Maximizing yield when the carboxylic acid is not extremely prone to racemization (e.g., Fmoc-Gly, Fmoc-Ala, or aliphatic acids).

Materials:

- Carboxylic Acid (1.0 equiv)
- **1-Cyclobutyl-2-methylpropan-1-amine** (1.1 – 1.2 equiv)
- HATU (1.1 equiv)

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- HOAt (0.5 equiv - Optional additive to boost rate)
- DIPEA (N,N-Diisopropylethylamine) (2.0 – 3.0 equiv)
- Solvent: Anhydrous DMF or NMP (0.1 M concentration)

Procedure:

- Activation: Dissolve the Carboxylic Acid and HATU in anhydrous DMF under Nitrogen/Argon.
- Base Addition: Add DIPEA. Stir for only 30–60 seconds.
  - Critical: Do not pre-activate for minutes. Prolonged activation with HATU can lead to racemization or side reactions before the amine is added.
- Coupling: Immediately add **1-Cyclobutyl-2-methylpropan-1-amine**.
- Reaction: Stir at Room Temperature (RT) for 2–4 hours.
  - Monitoring: Check by LC-MS. If <50% conversion after 2h, add 0.5 equiv more HATU and DIPEA.
- Workup: Dilute with EtOAc. Wash with 5% LiCl (removes DMF), 1M HCl (removes unreacted amine), sat. NaHCO3, and Brine. Dry over Na2SO4.

Protocol B: The "Chiral Integrity" Method (T3P)

Best for: Coupling chiral amino acids (e.g., Fmoc-Cys, Fmoc-His) where maintaining enantiopurity is critical.

Materials:

- Carboxylic Acid (1.0 equiv)
- Amine (1.1 equiv)
- T3P® (Propylphosphonic anhydride), 50% w/w solution (1.5 – 2.0 equiv)
- Base: N-Methylmorpholine (NMM) or DIPEA (3.0 – 4.0 equiv)

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- Solvent: EtOAc, DMF, or 2-MeTHF.

Procedure:

- Mix Reactants: Dissolve Carboxylic Acid and Amine in the solvent.
- Cooling: Cool the mixture to 0°C (ice bath).
- Base: Add NMM (or DIPEA).
- Reagent Addition: Add T3P solution dropwise.
  - Note: T3P is added last to drive the equilibrium forward without pre-accumulation of active species.
- Reaction: Allow to warm to RT and stir for 12–24 hours.
  - Note: T3P kinetics are slower but cleaner.
- Workup: Wash with water, 1M HCl, and NaHCO3. T3P byproducts are water-soluble, simplifying purification.

Protocol C: The "Nuclear Option" (Acid Fluoride via TFFH)

Best for: Extremely difficult couplings where A and B fail due to sheer steric bulk.

Procedure:

- Dissolve Carboxylic Acid (1.0 equiv) and TFFH (Tetramethylfluoroformamidinium hexafluorophosphate) (1.1 equiv) in DCM or DMF.
- Add DIPEA (2.5 equiv). Stir for 30 mins to generate the Acid Fluoride in situ.
- Add **1-Cyclobutyl-2-methylpropan-1-amine** (1.2 equiv).
- Stir at RT or reflux (if in DCM) until complete.

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Decision Logic & Workflow

The following diagram illustrates the decision matrix for selecting the optimal coupling strategy based on substrate properties.

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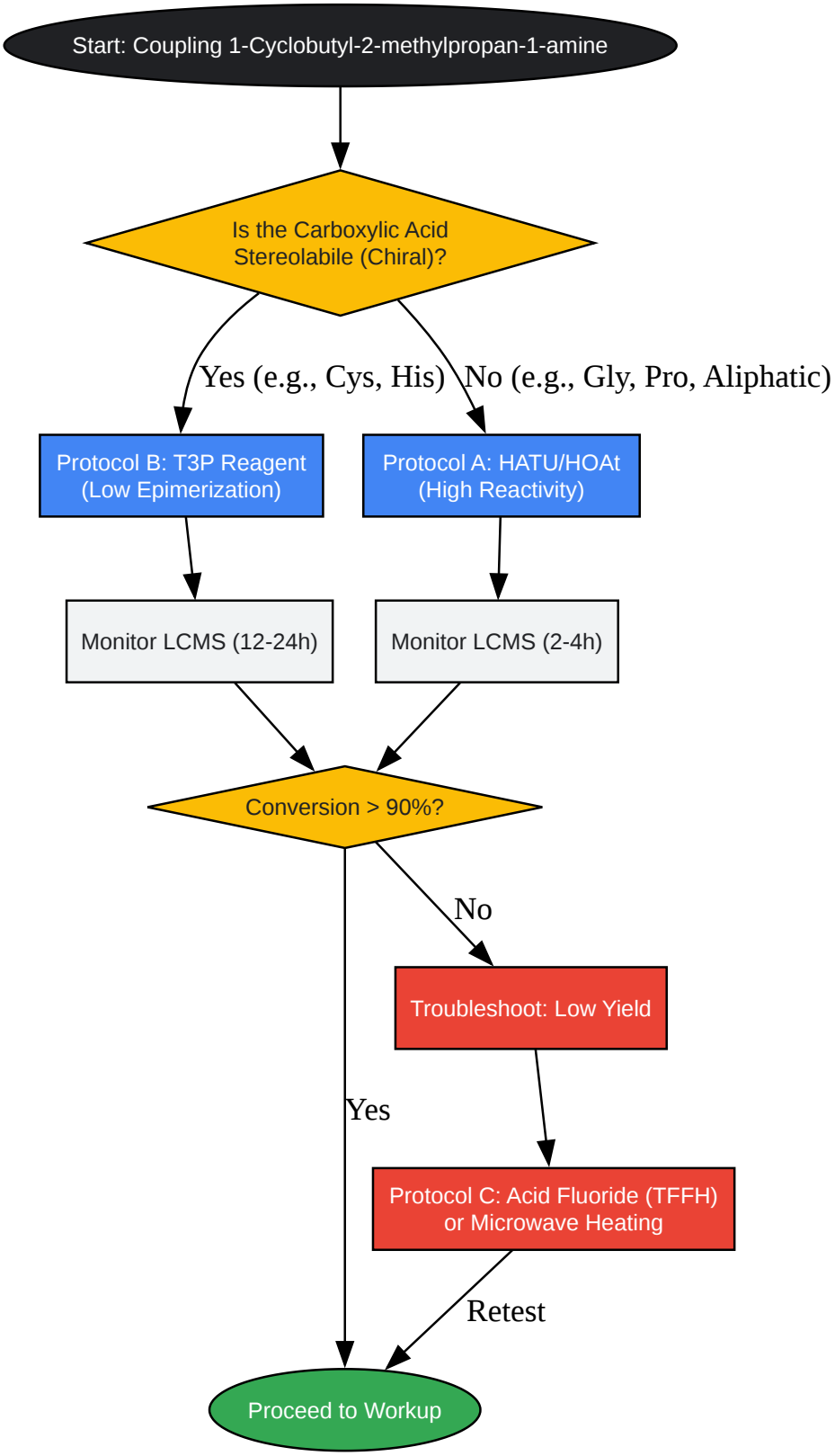

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Caption: Decision matrix for coupling sterically hindered amines, prioritizing chiral integrity vs. reaction speed.

Troubleshooting & Optimization

Symptom	Probable Cause	Corrective Action
Low Yield (<30%)	Steric clash prevents attack.	1. Switch to Protocol C (Acid Fluoride).2. Use Microwave irradiation (50°C, 30 min).3. Double the concentration (0.2 - 0.5 M).
Racemization	Base-catalyzed proton abstraction.	1. Switch from DIPEA to Collidine (weaker base, less abstraction).2. Use T3P (Protocol B).3. Lower temperature to 0°C.
Guanidinylation	Reaction of amine with HATU.	1. Ensure Acid is activated before amine addition (but briefly).2. Switch to COMU or PyBOP.
Aggregation	Peptide chain folding (Solid Phase).	1. Use Magic Mixture solvent (DCM/DMF/NMP/1% Triton X).2. Use Pseudoproline dipeptides if applicable.

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